

# Application Notes and Protocols: 2,2-Dimethylpentanal in Flavor and Fragrance Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2,2-Dimethylpentanal**, including its synthesis, physicochemical properties, and potential applications in the flavor and fragrance industry. Detailed experimental protocols for its synthesis and sensory evaluation are provided to guide researchers in their studies.

## **Introduction to 2,2-Dimethylpentanal**

**2,2-Dimethylpentanal** (also known as 2,2-Dimethylvaleraldehyde) is a branched-chain aliphatic aldehyde with the chemical formula C7H14O.[1][2] Branched-chain aldehydes are recognized as significant flavor compounds in a variety of food products, often contributing malty or chocolate-like notes.[3][4] The unique structure of **2,2-Dimethylpentanal**, with two methyl groups on the alpha-carbon, suggests potential for interesting and potent olfactory properties, making it a target for investigation in flavor and fragrance research. This document outlines its synthesis, sensory profile, and potential applications.

## **Physicochemical Properties and Safety Data**

A summary of the key physical and chemical properties of **2,2-Dimethylpentanal** is presented in Table 1. This data is essential for handling, storage, and formulation development.



Property	Value	Reference(s)
CAS Number	14250-88-5	[1]
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Boiling Point	136.4°C at 760 mmHg	[4]
Density	0.807 g/cm <sup>3</sup>	[4]
Flash Point	24.5°C	[4]
Vapor Pressure	7.38 mmHg at 25°C	[4]
Solubility	Insoluble in water.	[5]
GHS Hazard Statements	H225: Highly flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]

## Synthesis of 2,2-Dimethylpentanal

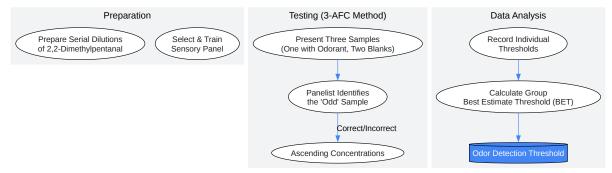
The synthesis of **2,2-dimethylpentanal** can be achieved via the alkylation of an enolate. A plausible and efficient method involves the reaction of isobutyraldehyde with a propyl halide in the presence of a strong base.

### **Synthesis Workflow Diagram**



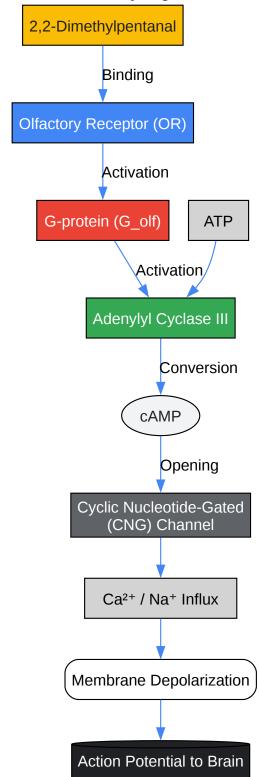


#### Workflow for Odor Threshold Determination





### Generalized Olfactory Signal Transduction



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